

Essential Safety and Operational Guide for R6G Phosphoramidite, 6-Isomer

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Compound of Interest

Compound Name: R6G phosphoramidite, 6-isomer

Cat. No.: B14771014

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This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **R6G phosphoramidite, 6-isomer**. Adherence to these protocols is essential for ensuring personal safety and maintaining the integrity of the product.

I. Hazard Identification and Personal Protective Equipment (PPE)

R6G phosphoramidite, 6-isomer, should be handled with care, taking into account the hazards associated with both the phosphoramidite moiety and the Rhodamine 6G dye. While a specific Safety Data Sheet (SDS) for this compound is not readily available, information from related compounds suggests it may be harmful if swallowed, cause serious eye damage, and may cause skin irritation or an allergic reaction.[1][2][3][4] The phosphoramidite component is sensitive to moisture and air.[5]

Quantitative Data Summary

| Property | Value | Reference |
|--|--|-----------|
| CAS Number | 1355330-47-0 | [6][7] |
| Molecular Formula | C ₄₆ H ₅₄ F ₆ N ₅ O ₈ P | [7] |
| Molecular Weight | 949.93 g/mol | [7] |
| Appearance | Yellowish foam | [7] |
| Solubility | Good in DCM and acetonitrile | [7][8] |
| Storage Temperature | -20°C, in the dark, desiccated | [6][8] |
| Excitation Maximum (λ _{max}) | 518 nm | [6][7][8] |
| Emission Maximum (λ _{em}) | 542 nm | [6][7][8] |
| Molar Extinction Coefficient | 116,000 M ⁻¹ cm ⁻¹ | [7][8] |
| Fluorescence Quantum Yield | 0.95 | [7][8] |

Recommended Personal Protective Equipment (PPE)

| Category | Item | Specifications |
|------------------------|---|--|
| Eye/Face Protection | Safety Goggles/Glasses | Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[9] |
| Face Shield | Recommended when there is a splash hazard.[9][10] | |
| Skin Protection | Chemical-Impermeable Gloves | Handle with nitrile gloves. Inspect gloves prior to use and dispose of contaminated gloves properly.[5][9] |
| Laboratory Coat | A laboratory coat must be worn.[9] | |
| Respiratory Protection | NIOSH-approved Respirator | Use if ventilation is inadequate or dust is generated.[9][11] |

II. Operational Plan: Step-by-Step Handling Procedure

This section outlines the workflow for the safe handling of **R6G phosphoramidite, 6-isomer**, from preparation to use in oligonucleotide synthesis.

A. Preparation

- **Consult Safety Data Sheet (SDS):** Although a specific SDS for this exact isomer is not readily available, review the SDS for Rhodamine 6G and other similar phosphoramidites to understand the potential hazards.[1][2][4]
- **Ensure Proper Ventilation:** Work in a well-ventilated area, preferably within a certified chemical fume hood.[5]
- **Gather Materials:** Assemble all necessary equipment, including PPE, anhydrous acetonitrile for dilution, and any other reagents for the synthesis process.[8]

- Personal Protective Equipment (PPE) Check: Don the recommended PPE as detailed in the table above.

B. Handling and Use

- Equilibration: Before opening, allow the vial of R6G phosphoramidite to warm to room temperature to prevent moisture condensation.
- Reconstitution: Dissolve the phosphoramidite in anhydrous acetonitrile to the desired concentration.[8] Keep the container tightly sealed when not in use.[5]
- Oligonucleotide Synthesis:
 - Coupling: A typical coupling time is 10 minutes.[6][7]
 - Deprotection: Use a solution of tert-Butylamine in water (1:3 v/v) overnight at 55°C.[6][7] Crucially, do not use aqueous ammonia or AMA (ammonium hydroxide/methylamine), as this will cause complete and irreversible degradation of the R6G dye.[6][7]
- Post-Handling:
 - Wash hands thoroughly after handling the compound.[5]
 - Decontaminate all work surfaces.

III. Disposal Plan

Proper disposal of **R6G phosphoramidite, 6-isomer**, and any contaminated materials is critical to prevent environmental harm and ensure regulatory compliance.

A. Waste Segregation and Collection

- Solid Waste: Collect unused R6G phosphoramidite powder, contaminated gloves, weigh boats, and other disposable materials in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Collect any solutions containing R6G phosphoramidite in a separate, sealed, and clearly labeled hazardous waste container.

- Contaminated Labware: Decontaminate non-disposable labware according to standard laboratory procedures for hazardous chemicals.

B. Labeling and Storage of Waste

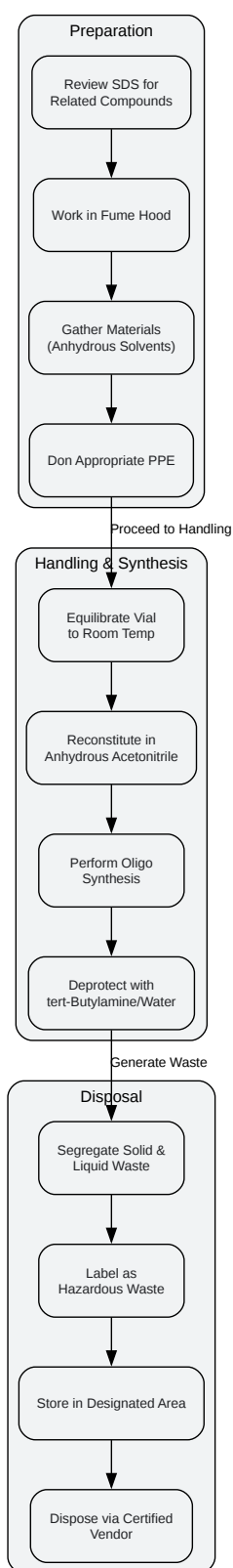
- Labeling: All waste containers must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**R6G phosphoramidite, 6-isomer**".
- Storage: Store hazardous waste in a designated, well-ventilated, and secure area, away from incompatible materials.

C. Final Disposal

- Regulatory Compliance: Dispose of all waste in accordance with local, state, and federal environmental regulations.^[4]
- Professional Disposal Service: Utilize a certified hazardous waste disposal company for the final removal and treatment of the chemical waste.

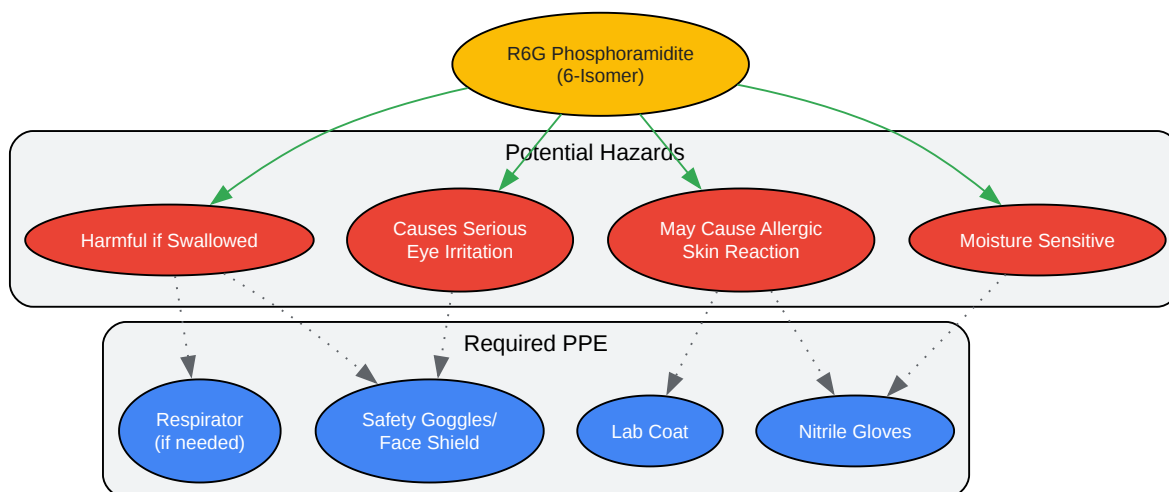
IV. Experimental Workflow and Logic Diagrams

The following diagrams illustrate the key procedural workflows for handling **R6G phosphoramidite, 6-isomer**.



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Caption: Workflow for Handling **R6G Phosphoramidite, 6-Isomer**.



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Caption: Hazard and PPE Relationship for R6G Phosphoramidite.

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